

Application Notes and Protocols for the Experimental Use of BVT948 in Neuroscience

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Compound of Interest

Compound Name: BVT948

Cat. No.: B1668148

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Introduction

BVT948 is a cell-permeable, irreversible, and non-competitive inhibitor of protein tyrosine phosphatases (PTPs).^[1] Its mechanism of action involves the catalysis of hydrogen peroxide-dependent oxidation of the target PTPs. While initially investigated for its effects on insulin signaling, emerging research has highlighted its potential utility in the field of neuroscience, particularly in the context of neuropathic pain and the modulation of key neuronal signaling pathways. This document provides detailed application notes and experimental protocols for the use of **BVT948** in neuroscience research.

Quantitative Data

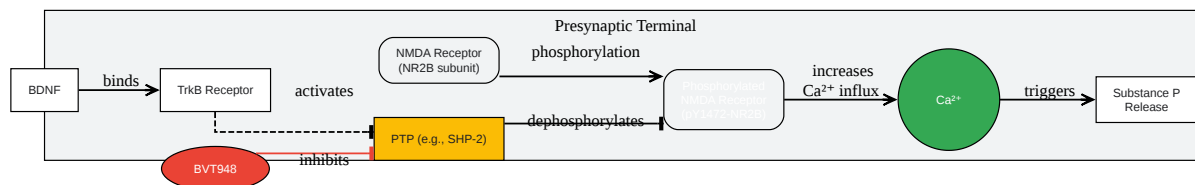
BVT948 exhibits inhibitory activity against several protein tyrosine phosphatases. The following table summarizes its reported IC₅₀ values.

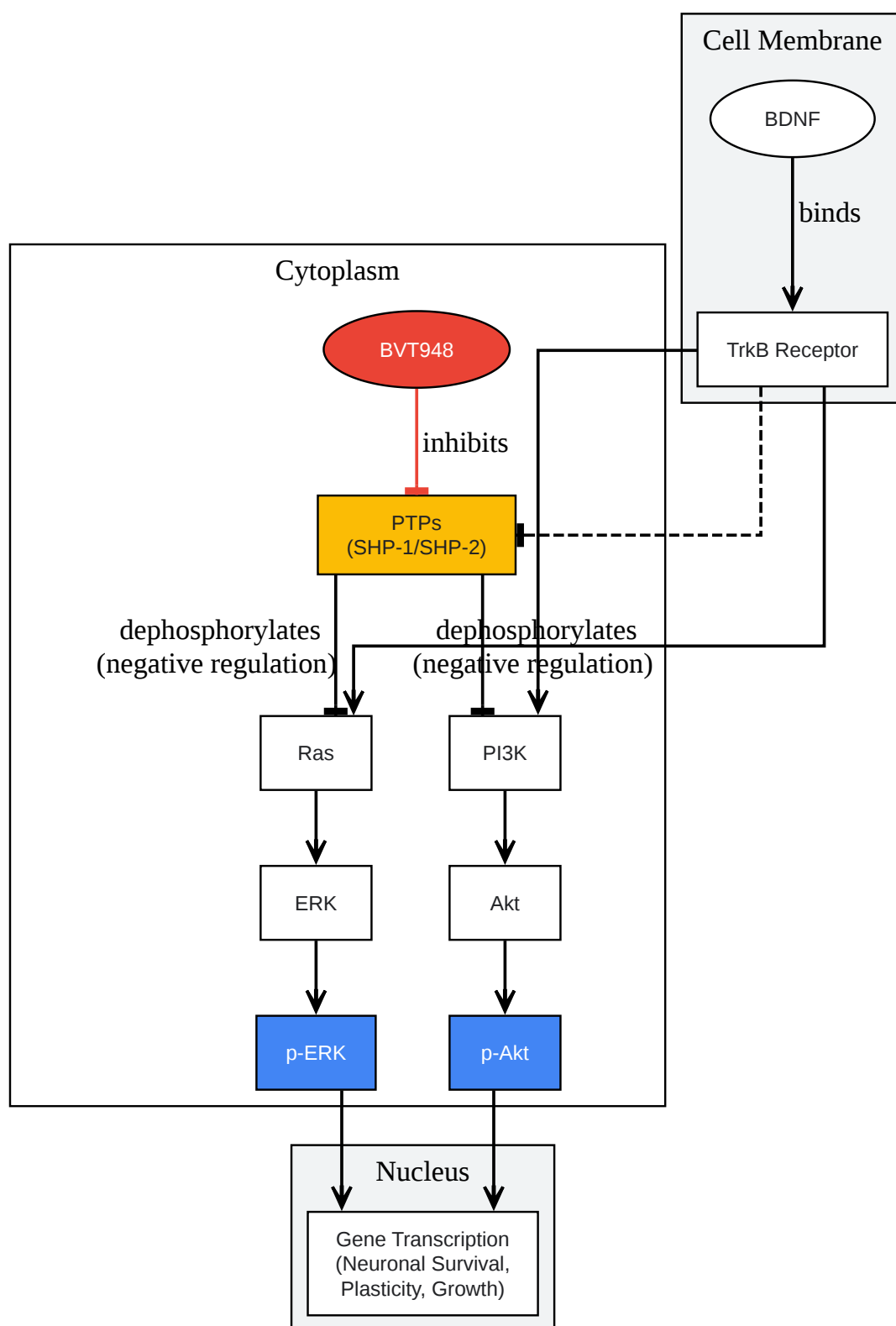
Target PTP	IC50 (μM)
SHP-2	0.09
YopH	0.7
PTP1B	0.9
LAR	1.5
TCPTP	1.7

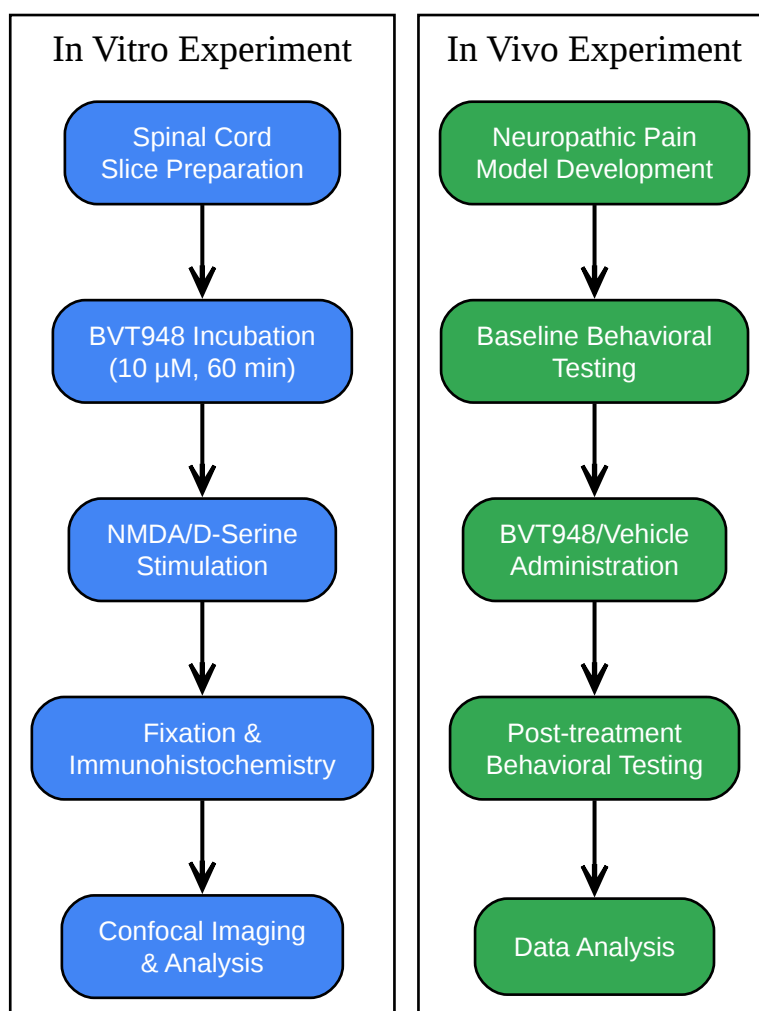
Table 1: Inhibitory Potency of **BVT948** against Various Protein Tyrosine Phosphatases.^[1]

Signaling Pathways

BVT948's role as a PTP inhibitor allows it to modulate critical signaling pathways in neurons. Below are diagrams illustrating its known and potential mechanisms of action in a neuroscience context.







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References

- 1. BVT 948, Protein tyrosine phosphatase (PTP) inhibitor (CAS 39674-97-0) | Abcam [abcam.com]
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